

A Technical Guide to the Molecular Properties of Nitramide

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Compound of Interest

Compound Name: Nitramide

Cat. No.: B1216842

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Introduction

Nitramide ($\text{H}_2\text{N}_2\text{O}_2$) is an inorganic compound of significant interest in both theoretical chemistry and as a precursor to energetic materials.^[1] Structurally, it is the simplest member of the nitramine family, which is characterized by a nitro group ($-\text{NO}_2$) bonded directly to the nitrogen of an amine.^{[2][3]} This guide provides a detailed overview of the molecular formula, structure, and key experimental data for **nitramide**, tailored for researchers and professionals in chemical and materials science.

Molecular Formula and Basic Properties

Nitramide is a chemical compound with the molecular formula $\text{H}_2\text{N}_2\text{O}_2$.^{[2][4][5]} It can also be represented by the linear formula $\text{H}_2\text{N}-\text{NO}_2$, which highlights the direct connectivity between its constituent amino and nitro functional groups.^[6] **Nitramide** is an isomer of hyponitrous acid and can be conceptualized as a nitrogen analog of nitric acid, where a hydroxyl group ($-\text{OH}$) is substituted by an amino group ($-\text{NH}_2$).^{[4][6]}

Property	Value
Molecular Formula	H ₂ N ₂ O ₂
Molar Mass	62.028 g·mol ⁻¹ [2] [4]
CAS Number	7782-94-7 [2] [4]
Appearance	Colorless solid [4]
Synonyms	Nitroamine, Nitric amide [2] [4]

Molecular Structure and Geometry

The molecular structure of **nitramide** is defined by an amine group (–NH₂) covalently bonded to a nitro group (–NO₂).[\[4\]](#) A key structural characteristic of **nitramide** is its conformational difference between the gaseous and solid states. In the gas phase, the molecule adopts a non-planar configuration.[\[4\]](#)[\[6\]](#) Electron diffraction studies indicate a pyramidal geometry around the amino nitrogen atom in the gaseous state.[\[6\]](#) Conversely, in the crystalline phase, the molecule is planar.[\[4\]](#)[\[6\]](#) This planarity in the solid state is attributed to the formation of intermolecular hydrogen bonds.[\[7\]](#)[\[8\]](#)

The precise bond lengths and angles of **nitramide** have been determined through X-ray crystallography for the solid phase and microwave spectroscopy for the gas phase. These parameters are crucial for understanding the molecule's electronic structure and reactivity.

Parameter	Crystalline Phase Value	Gas Phase Value
N–N Bond Length	1.318 - 1.322 Å [8]	1.427 Å [9]
N–O Bond Length	1.231 - 1.239 Å [8]	1.206 Å [9]
N–H Bond Length	~0.86 Å [7] [8]	1.005 Å [9]
O–N–O Bond Angle	123.0° - 123.1° [8]	130.1° [9]
O–N–N Bond Angle	118.46° - 118.52° [8]	-
H–N–N Bond Angle	116° - 117° [6] [8]	-
H–N–H Bond Angle	-	115.2° [9]

The N-N bond length in the crystalline phase is significantly shorter than a typical N-N single bond (e.g., 1.45 Å in hydrazine), indicating a partial double bond character.^{[6][7]} This is a result of resonance, where the lone pair of electrons on the amino nitrogen is delocalized into the nitro group.

The electronic distribution and partial double bond character of the N-N bond in **nitramide** can be represented by two major resonance structures.

Caption: Resonance structures of the **nitramide** molecule.

The actual structure is a hybrid of these forms, which explains the observed N-N and N-O bond lengths that are intermediate between single and double bonds.

Experimental Protocols: Synthesis of Nitramide

Several synthetic routes to **nitramide** have been reported. A common and effective method involves the reaction of sodium sulfamate with nitric acid.

Protocol: Synthesis from Sodium Sulfamate and Nitric Acid^[4]

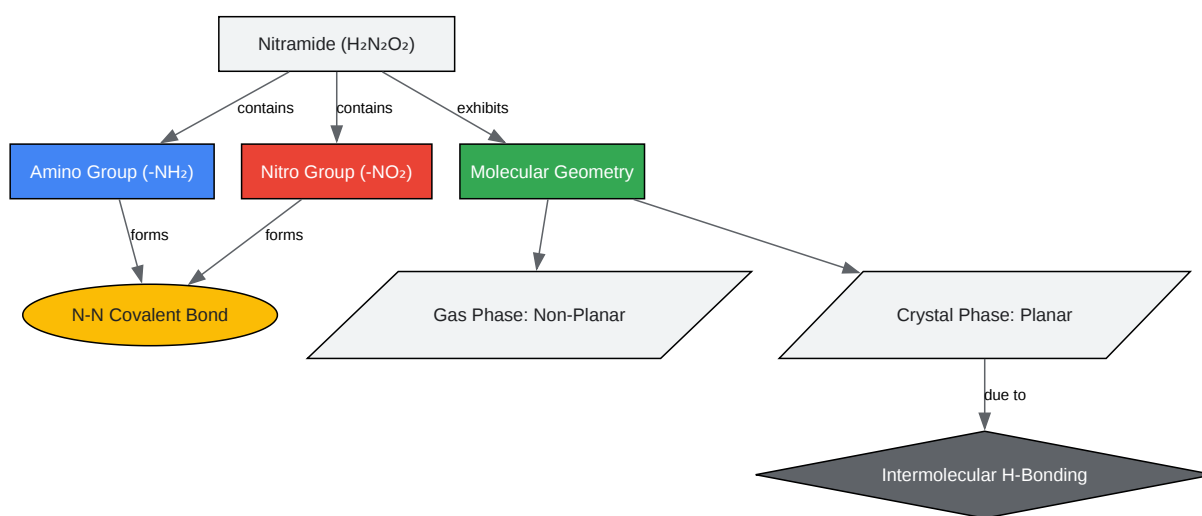
- Materials:
 - Sodium sulfamate ($\text{Na}(\text{SO}_3\text{NH}_2)$)
 - Concentrated Nitric Acid (HNO_3)
 - Ice bath
 - Reaction vessel with stirring capability
- Procedure:
 - Cool the concentrated nitric acid in the reaction vessel using an ice bath to maintain a low temperature.
 - Slowly add sodium sulfamate to the cooled nitric acid with continuous and vigorous stirring. The addition must be controlled to manage the exothermic reaction and prevent excessive temperature increases.

- After the addition is complete, allow the mixture to react while maintaining the low temperature.
- The reaction produces **nitramide** and sodium bisulfate as a byproduct (NaHSO_4).
- Isolate the **nitramide** product from the reaction mixture. This may involve extraction or other purification techniques depending on the desired purity.
- Reaction Equation: $\text{Na}(\text{SO}_3\text{NH}_2) + \text{HNO}_3 \rightarrow \text{H}_2\text{N}-\text{NO}_2 + \text{NaHSO}_4$

This protocol provides a direct route to **nitramide** from readily available starting materials. Other established methods include the hydrolysis of potassium nitrocarbamate or the reaction of dinitrogen pentoxide with ammonia.[4]

Logical Workflow and Structural Representation

The relationship between the functional groups and the overall molecular geometry can be visualized to better understand the structure of **nitramide**.



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Caption: Logical relationships in **nitramide**'s molecular structure.

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